

AZD5718: A Comparative Analysis of a Novel FLAP Inhibitor

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
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For researchers, scientists, and drug development professionals, this guide provides an in-depth comparison of the efficacy of **AZD5718**, a potent 5-lipoxygenase-activating protein (FLAP) inhibitor, with other notable FLAP inhibitors. This document summarizes key experimental data, provides detailed methodologies for essential assays, and visualizes the relevant biological pathways and experimental workflows.

Introduction to FLAP Inhibition

Leukotrienes are pro-inflammatory lipid mediators synthesized from arachidonic acid by the 5-lipoxygenase (5-LO) pathway. These molecules are implicated in a variety of inflammatory diseases, including asthma, cardiovascular disease, and allergic rhinitis. The 5-lipoxygenase-activating protein (FLAP) is an integral membrane protein that plays a crucial role in the biosynthesis of leukotrienes by facilitating the transfer of arachidonic acid to 5-lipoxygenase.^[1] By inhibiting FLAP, the production of all downstream leukotrienes can be effectively blocked, making it an attractive therapeutic target.^{[1][2]}

AZD5718 is a novel, potent, and selective FLAP inhibitor that has shown promise in preclinical and clinical studies.^{[2][3]} This guide aims to provide a comprehensive comparison of

AZD5718's efficacy with other well-characterized FLAP inhibitors, such as MK-886, MK-0591, and GSK2190915.

Comparative Efficacy of FLAP Inhibitors

The efficacy of FLAP inhibitors is primarily assessed by their ability to inhibit the production of leukotriene B4 (LTB4), a potent chemoattractant for neutrophils. This is typically measured through in vitro and ex vivo assays. The half-maximal inhibitory concentration (IC50) is a key metric for comparing the potency of these inhibitors.

Inhibitor	Target	Assay Type	IC50 (nM)	Source(s)
AZD5718	FLAP	FLAP Binding	6.0	[4]
Human Whole Blood (LTB4 inhibition, free)	2.0	[4]		
Human Whole Blood (LTB4 inhibition)	39	[2]		
MK-886	FLAP	FLAP Binding	30	[5]
MK-0591 (Quinflapon)	FLAP	FLAP Binding	1.6	[5]
Human Polymorphonuclear Leukocytes (PMNLs)	3.1	[5]		
Rat Polymorphonuclear Leukocytes (PMNLs)	6.1	[5]		
GSK2190915 (Fiboflapon)	FLAP	FLAP Binding	2.6 - 2.9	[5]
Human Whole Blood (LTB4 inhibition)	76	[5]		
BI 665915	FLAP	FLAP Binding	1.7	[5]

Note: IC50 values can vary depending on the specific experimental conditions and assay used. Direct comparison should be made with caution.

Preclinical and Clinical Efficacy

AZD5718

In preclinical studies, **AZD5718** demonstrated potent inhibition of LTB₄ production in human whole blood.^[2] Phase 1 clinical trials in healthy volunteers showed that **AZD5718** was well-tolerated and led to a dose-dependent reduction in urinary leukotriene E₄ (uLTE₄) levels and ex vivo stimulated LTB₄ production.^{[4][6]} A phase 2a study (FLAVOUR) in patients with recent myocardial infarction found that **AZD5718** was well-tolerated and significantly inhibited leukotriene biosynthesis.^{[1][7][8]} However, no significant changes in coronary flow velocity reserve were observed.^{[7][8]}

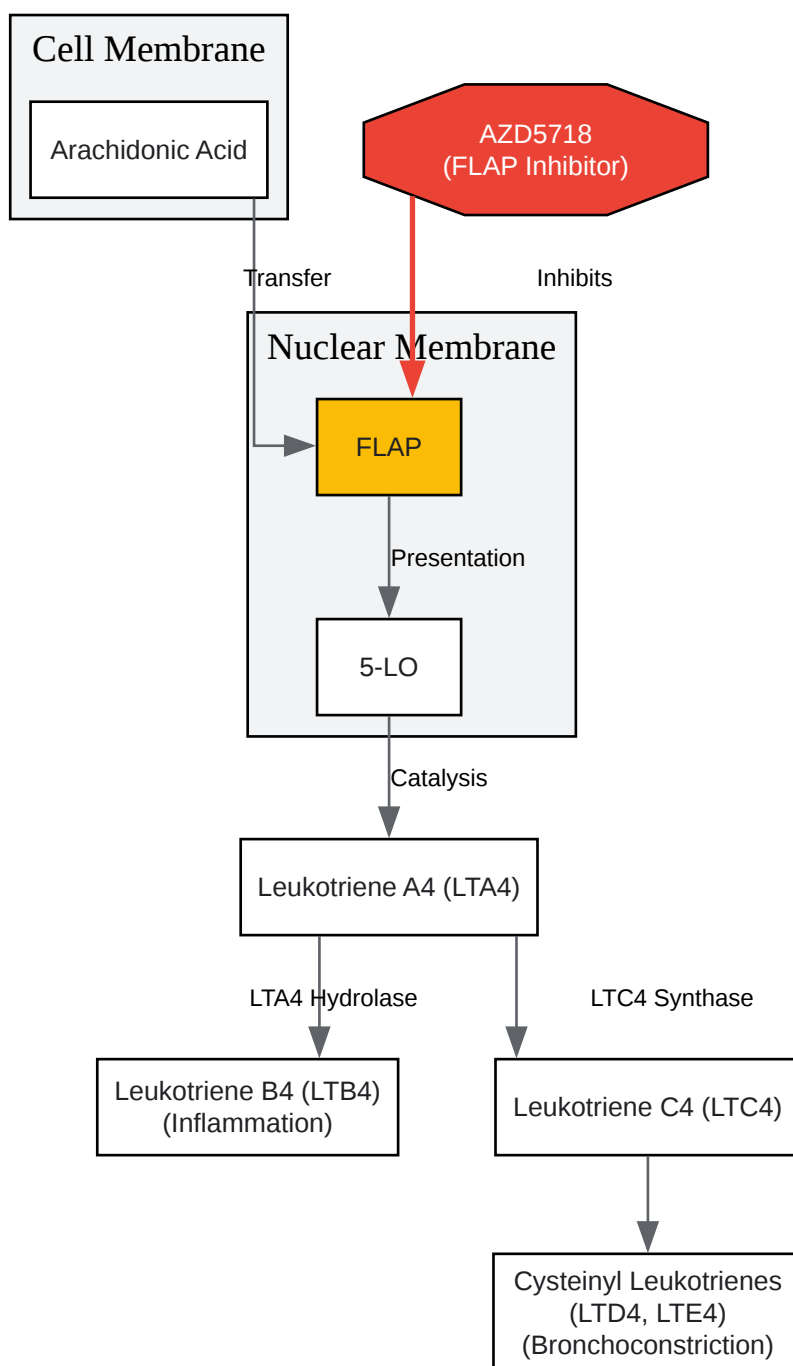
Other FLAP Inhibitors

- MK-0591 (Quinflapon): In a study with asthmatic subjects, MK-0591 was shown to block LTB₄ biosynthesis by a mean of 98% and uLTE₄ excretion by 87% after an allergen challenge.^[9] This resulted in a significant reduction in both early (79% inhibition) and late (39% inhibition) asthmatic reactions.^[9]
- GSK2190915 (Fiboflapon): Clinical trials in patients with asthma have shown that GSK2190915 can attenuate both early and late asthmatic responses to inhaled allergens.^{[10][11]} It also demonstrated a marked suppression (>90%) of sputum LTB₄ and urine LTE₄.^[12] However, in a study of asthmatics with high sputum neutrophils, it did not significantly reduce neutrophil counts or alter clinical endpoints despite suppressing LTB₄.^[12] A dose-ranging study in persistent asthma showed some efficacy at the 30 mg dose in improving daytime symptoms and reducing rescue medication use, but no clear dose-response relationship was observed for the primary endpoint of FEV₁.^[13]

Signaling Pathways and Experimental Workflows

Leukotriene Biosynthesis Pathway

The synthesis of leukotrienes begins with the release of arachidonic acid from cell membranes. FLAP then facilitates the transfer of arachidonic acid to 5-lipoxygenase (5-LO), which catalyzes the initial steps in the formation of leukotrienes. FLAP inhibitors, such as **AZD5718**, bind to FLAP and prevent this transfer, thereby blocking the entire downstream pathway.



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Caption: Leukotriene biosynthesis pathway and the site of action of FLAP inhibitors.

Experimental Workflow for Evaluating FLAP Inhibitors

The evaluation of a novel FLAP inhibitor like **AZD5718** typically follows a structured workflow from initial screening to clinical trials.



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Caption: A typical experimental workflow for the development of FLAP inhibitors.

Experimental Protocols

FLAP Radioligand Binding Assay

This assay measures the ability of a test compound to displace a radiolabeled ligand (e.g., [3H]MK-886) from the FLAP protein.

Materials:

- Membrane preparations from cells expressing FLAP (e.g., HEK293 cells)
- Radioligand: [3H]MK-886
- Test compound (e.g., **AZD5718**) and unlabeled competitor (for non-specific binding)
- Assay buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4)
- Glass fiber filters
- Scintillation cocktail and liquid scintillation counter

Procedure:

- Incubation: In a 96-well plate, incubate the cell membranes with a fixed concentration of [3H]MK-886 and varying concentrations of the test compound. Include wells for total binding (radioligand only) and non-specific binding (radioligand with a high concentration of unlabeled competitor).

- Equilibration: Allow the binding to reach equilibrium (e.g., 60-90 minutes at room temperature).
- Filtration: Rapidly separate the bound and free radioligand by filtering the reaction mixture through glass fiber filters.
- Washing: Wash the filters with ice-cold assay buffer to remove unbound radioligand.
- Quantification: Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Calculate specific binding by subtracting non-specific binding from total binding. Determine the IC₅₀ value of the test compound by plotting the percentage of specific binding against the log of the test compound concentration.

Cellular Leukotriene Biosynthesis Assay (using Human Neutrophils)

This assay assesses the functional inhibition of the 5-LO pathway in a cellular context.

Materials:

- Isolated human polymorphonuclear neutrophils (PMNLs)
- Test compound (e.g., **AZD5718**)
- Calcium ionophore (e.g., A23187) for cell stimulation
- Buffer (e.g., Hanks' Balanced Salt Solution - HBSS)
- LTB₄ ELISA kit or LC-MS/MS for quantification

Procedure:

- Cell Preparation: Isolate neutrophils from fresh human blood.[\[5\]](#)
- Pre-incubation: Pre-incubate the neutrophils with varying concentrations of the test compound or vehicle for a set period (e.g., 15-30 minutes at 37°C).[\[14\]](#)

- Stimulation: Add calcium ionophore to stimulate LTB₄ production and incubate for a further period (e.g., 5-15 minutes at 37°C).[14]
- Reaction Termination: Stop the reaction by placing the samples on ice.
- Sample Preparation: Centrifuge the samples to pellet the cells and collect the supernatant.
- Quantification: Measure the concentration of LTB₄ in the supernatant using an ELISA kit or by LC-MS/MS.
- Data Analysis: Calculate the percentage inhibition of LTB₄ production for each concentration of the test compound and determine the IC₅₀ value.

Human Whole Blood Assay

This ex vivo assay provides a more physiologically relevant assessment of FLAP inhibition in the complex environment of human blood.

Materials:

- Freshly collected human whole blood (anticoagulated with heparin)
- Test compound (e.g., **AZD5718**)
- Calcium ionophore (e.g., A23187)
- LTB₄ ELISA kit or LC-MS/MS for quantification

Procedure:

- Incubation: Aliquot whole blood into tubes and add varying concentrations of the test compound or vehicle. Incubate for a defined period (e.g., 30 minutes at 37°C).[5]
- Stimulation: Add calcium ionophore to stimulate LTB₄ synthesis and continue the incubation (e.g., 30-60 minutes at 37°C).[14][15]
- Plasma Separation: Stop the reaction by placing the tubes on ice and then centrifuge to separate the plasma.[5][16]

- Quantification: Measure the LTB4 concentration in the plasma using an ELISA kit or by LC-MS/MS.[16][17]
- Data Analysis: Determine the IC50 value of the test compound by plotting the percentage of LTB4 inhibition against the log of the compound concentration.

Conclusion

AZD5718 is a potent FLAP inhibitor with demonstrated efficacy in inhibiting leukotriene biosynthesis in both preclinical and clinical settings. Its high potency in human whole blood assays suggests a strong potential for therapeutic benefit in inflammatory diseases. While direct head-to-head clinical trials with other FLAP inhibitors are limited, the available data indicates that **AZD5718** is a promising candidate for further development. The experimental protocols provided in this guide offer a framework for the continued evaluation and comparison of FLAP inhibitors in the pursuit of novel anti-inflammatory therapies.

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